

# N-Acetyl-DL-phenylalanine $\beta$ -Naphthyl Ester: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *N-Acetyl-DL-phenylalanine beta-naphthyl ester*

Cat. No.: *B556439*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of N-Acetyl-DL-phenylalanine  $\beta$ -naphthyl ester, a key chromogenic substrate used in the characterization and quantification of serine proteases, particularly chymotrypsin. This document details its chemical structure, physicochemical properties, and its application in enzymatic assays, providing a valuable resource for researchers in biochemistry, drug discovery, and diagnostics.

## Core Concepts

N-Acetyl-DL-phenylalanine  $\beta$ -naphthyl ester is a synthetic substrate designed for the specific detection of chymotrypsin and other related serine proteases.<sup>[1][2][3]</sup> The enzymatic activity is determined by the hydrolysis of the ester bond, which releases  $\beta$ -naphthol. This product can then be coupled with a diazonium salt, such as Fast Blue B, to produce a distinctly colored azo dye, allowing for the colorimetric quantification of enzyme activity.<sup>[1]</sup>

The structure of the molecule consists of the amino acid phenylalanine, which is N-acetylated at its amino group, and a  $\beta$ -naphthyl group attached via an ester linkage to the carboxyl group.<sup>[4]</sup> The N-acetylation protects the amino group from other enzymatic activities, while the phenylalanine residue provides specificity for chymotrypsin-like proteases, which preferentially cleave peptide bonds C-terminal to large hydrophobic residues.

## Chemical Structure and Identifiers

The chemical structure and key identifiers for N-Acetyl-DL-phenylalanine  $\beta$ -naphthyl ester are summarized below.

Identifier	Value
IUPAC Name	naphthalen-2-yl 2-acetamido-3-phenylpropanoate[4]
Synonyms	APNE, N-Acetylphenylalanine beta-naphthyl ester[4]
CAS Number	20874-31-1[5]
Molecular Formula	C <sub>21</sub> H <sub>19</sub> NO <sub>3</sub> [5]
Molecular Weight	333.38 g/mol [5]
SMILES String	<chem>CC(=O)NC(Cc1ccccc1)C(=O)Oc2ccc3ccccc3c2</chem> [5]
InChI Key	BBXRRTJNJCPGBU-UHFFFAOYSA-N[5]

## Physicochemical Properties

Quantitative data on the physicochemical properties of N-Acetyl-DL-phenylalanine  $\beta$ -naphthyl ester are limited. The following table summarizes the available information. It is important to note that specific solubility and melting point data for the ester are not widely reported; however, data for the related compound, N-Acetyl-L-phenylalanine, is provided for reference.

Property	Value	Source
Appearance	White to off-white powder	[5]
Purity	≥98% (TLC)	[5]
Storage Temperature	2-8°C	[5]
Solubility of N-Acetyl-L-phenylalanine in DMSO	Approximately 12 mg/mL	[6]
Solubility of N-Acetyl-L-phenylalanine in Dimethyl Formamide	Approximately 16 mg/mL	[6]
Solubility of N-Acetyl-L-phenylalanine in Ethanol	Slightly soluble	[6]
Solubility of N-Acetyl-L-phenylalanine in PBS (pH 7.2)	Approximately 0.25 mg/mL	[6]
Melting Point of N-Acetyl-L-phenylalanine	171-173 °C	[7]
Melting Point of N-Acetyl-DL-phenylalanine	152-154 °C	[7]

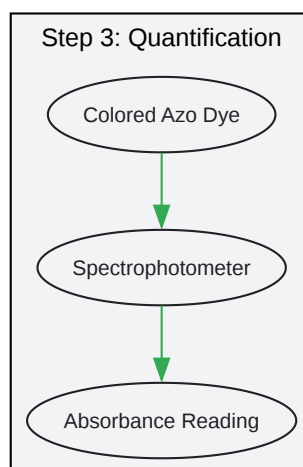
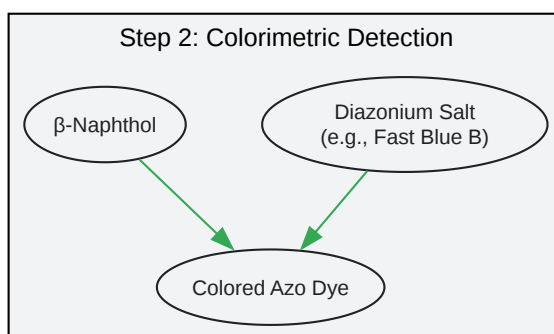
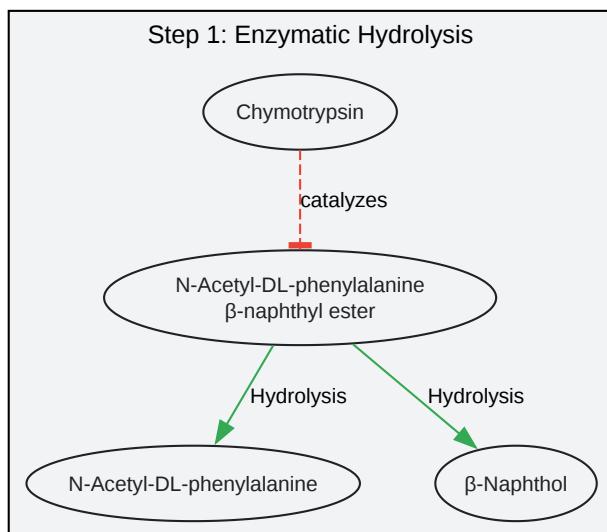
## Experimental Applications: Enzymatic Assay of Chymotrypsin

N-Acetyl-DL-phenylalanine  $\beta$ -naphthyl ester is predominantly used as a chromogenic substrate for the assay of chymotrypsin activity. The enzymatic reaction and subsequent color development are outlined below.

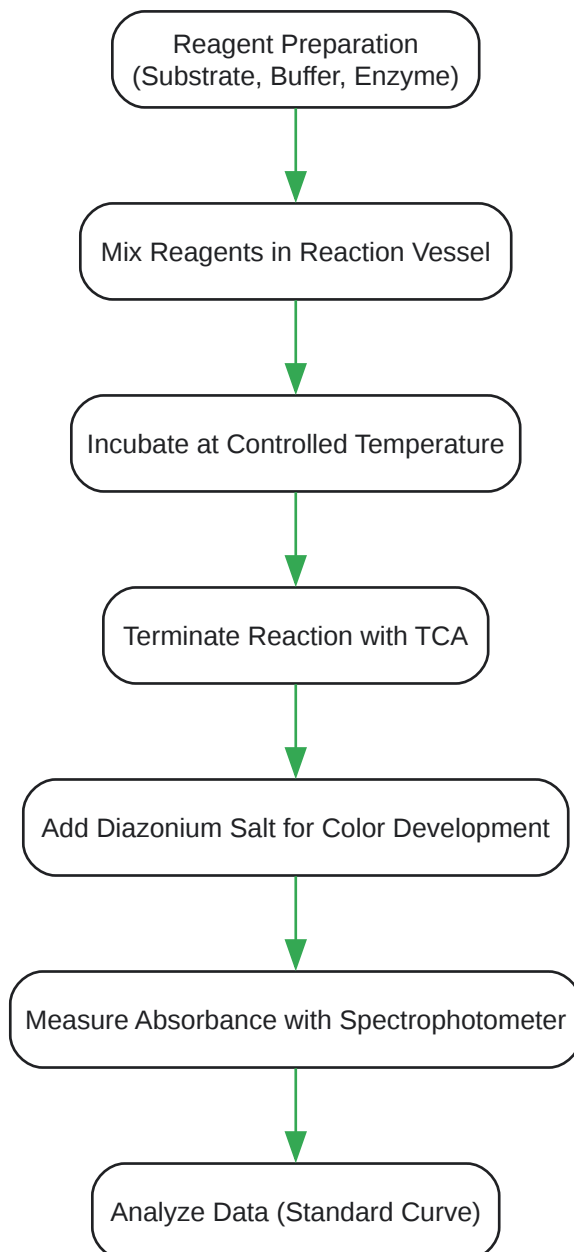
### Principle of the Assay

The assay is based on a two-step reaction. First, chymotrypsin catalyzes the hydrolysis of N-Acetyl-DL-phenylalanine  $\beta$ -naphthyl ester to yield N-acetyl-DL-phenylalanine and  $\beta$ -naphthol. In the second step, the liberated  $\beta$ -naphthol is coupled with a diazonium salt (e.g., Fast Blue B) to form a colored azo compound, which can be quantified spectrophotometrically.

## Enzymatic Assay Workflow



## Experimental Workflow Diagram



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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. chemscene.com [chemscene.com]
- 3. N-Acetyl-DL-phenylalanine  $\beta$ -naphthyl ester | CymitQuimica [cymitquimica.com]
- 4. Acetyl-DL-phenylalanine beta-naphthyl ester | C<sub>21</sub>H<sub>19</sub>NO<sub>3</sub> | CID 98192 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. N-Acetyl-DL-phenylalanine  $\beta$ -naphthyl ester 20874-31-1 [sigmaaldrich.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. N-Acetyl-L-phenylalanine | 2018-61-3 [chemicalbook.com]
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